

Elucidating the Molecular Architecture of 3,7-Dimethylbenzofuran-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 3,7-Dimethylbenzofuran-4-ol

Cat. No.: B15206584

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This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of **3,7-Dimethylbenzofuran-4-ol**. Due to the limited availability of direct experimental data for this specific molecule in public databases, this paper presents a detailed, hypothetical elucidation based on established principles of spectroscopic analysis for substituted benzofuranols. This document serves as a practical roadmap for researchers engaged in the isolation and characterization of novel benzofuran derivatives.

Introduction

Benzofuran and its derivatives are a significant class of heterocyclic compounds widely distributed in nature and possessing a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The precise structural determination of these molecules is paramount for understanding their structure-activity relationships and for their potential development as therapeutic agents. **3,7-Dimethylbenzofuran-4-ol**, a member of this family, presents a unique substitution pattern on the benzofuran core, necessitating a multifaceted analytical approach for unambiguous structure confirmation.

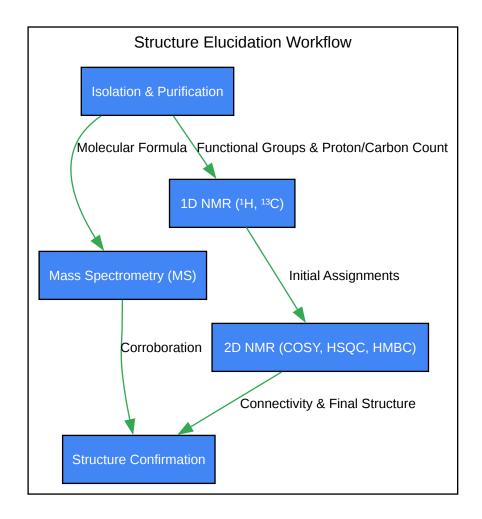
This guide outlines the expected outcomes from key analytical techniques, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (¹H, ¹³C, COSY, HSQC, and HMBC), which are instrumental in piecing together the molecular puzzle of this compound.



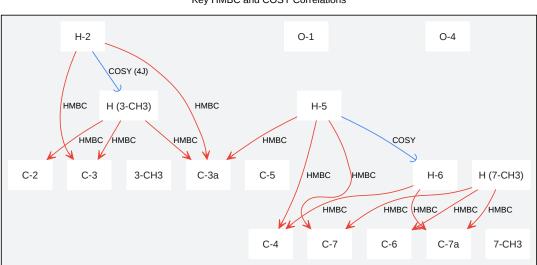
Proposed Structure and Numbering

The proposed structure of **3,7-Dimethylbenzofuran-4-ol** is presented below, with the standard numbering system for the benzofuran ring.









Key HMBC and COSY Correlations

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